

Application Note: Regioselective Synthesis of (2-Morpholinopyrimidin-4-yl)methanol

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Compound of Interest

Compound Name: (2-Morpholinopyrimidin-4-yl)methanol

Cat. No.: B11754314

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Introduction & Strategic Analysis

The pyrimidine pharmacophore is ubiquitous in kinase inhibitors (e.g., PI3K inhibitors like Pictilisib/GDC-0941). The specific fragment **(2-morpholinopyrimidin-4-yl)methanol** serves as a versatile building block, allowing for further elaboration at the hydroxymethyl group while presenting the morpholine moiety for hydrogen bonding within the ATP-binding pocket.

The Regioselectivity Challenge

The starting material, 2,4-dichloropyrimidine (2,4-DCP), possesses two electrophilic sites.

- C4 Position: Highly reactive due to the para-like resonance effect of N1 and N3, and less steric hindrance.
- C2 Position: Less reactive towards nucleophilic aromatic substitution () and oxidative addition.

Direct

Failure: Reacting 2,4-DCP directly with morpholine yields 4-(morpholin-4-yl)-2-chloropyrimidine as the major product (>90%), which is the regioisomer of the desired intermediate.

The Solution: "C4-First" Cross-Coupling

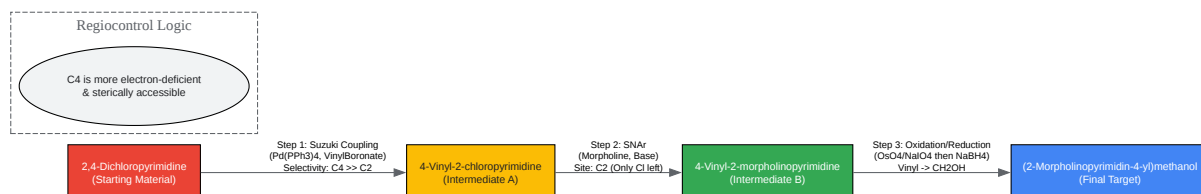
To install the morpholine at C2, we must first consume the highly reactive C4 chloride with a carbon nucleophile that serves as a precursor to the hydroxymethyl group. A vinyl group is ideal for this purpose as it is stable, easily installed via Suzuki coupling, and readily converted to an alcohol.

Synthetic Pathway:

- Step 1 (C4-Functionalization): Regioselective Suzuki-Miyaura coupling at C4 using vinylboronic acid pinacol ester.
- Step 2 (C2-Functionalization):
displacement of the remaining C2 chloride with morpholine.
- Step 3 (Oxidative Cleavage/Reduction): Conversion of the vinyl group to the hydroxymethyl moiety via Lemieux-Johnson oxidation and in situ reduction.

Reaction Scheme & Logic Flow

The following diagram illustrates the reaction pathway and the logic governing the regioselectivity at each stage.



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Figure 1: Strategic workflow for the regioselective synthesis of the target pyrimidine alcohol.

Detailed Experimental Protocol

Step 1: Synthesis of 4-Vinyl-2-chloropyrimidine

Objective: Install the carbon handle at the most reactive position (C4).

- Reagents:
 - 2,4-Dichloropyrimidine (1.0 equiv)[\[1\]](#)[\[2\]](#)
 - Vinylboronic acid pinacol ester (1.05 equiv)
 - Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.05 equiv)
 - Sodium Carbonate (Na₂CO₃) (2.0 equiv, 2M aqueous solution)
 - Solvent: 1,4-Dioxane / Water (4:1 v/v)
- Procedure:
 - Charge a round-bottom flask with 2,4-dichloropyrimidine and vinylboronic acid pinacol ester in 1,4-dioxane.
 - Degas the solution by bubbling nitrogen for 15 minutes (Critical for Pd catalyst longevity).
 - Add the Pd(PPh₃)₄ catalyst and the degassed aqueous Na₂CO₃ solution.
 - Heat the mixture to 80°C under nitrogen atmosphere for 4–6 hours.
 - Note: Do not overheat (>100°C) to avoid bis-coupling at C2.
 - Monitor: TLC (Hexane/EtOAc 8:1) should show consumption of starting material and formation of a new spot.

- Workup: Cool to RT, dilute with EtOAc, wash with water and brine. Dry over Na₂SO₄ and concentrate.
- Purification: Flash column chromatography (0-10% EtOAc in Hexane).
- Expected Yield: 70–80%.

Step 2: Synthesis of 4-Vinyl-2-morpholinopyrimidine

Objective: Displace the remaining C2 chloride with morpholine.

- Reagents:
 - 4-Vinyl-2-chloropyrimidine (from Step 1) (1.0 equiv)
 - Morpholine (1.2 equiv)
 - Diisopropylethylamine (DIPEA) (2.0 equiv)
 - Solvent: Acetonitrile (ACN) or DMF
- Procedure:
 - Dissolve the intermediate from Step 1 in ACN.
 - Add DIPEA and Morpholine.
 - Heat to reflux (80°C) for 2–4 hours.
 - Mechanistic Insight: The C2 position is less reactive than C4, so heat is required. The vinyl group at C4 is electron-neutral/donating via conjugation, which might slightly deactivate the ring compared to the original dichloro, but the reaction proceeds cleanly.
 - Workup: Concentrate solvent, redissolve in DCM, wash with water.[\[3\]](#)
 - Purification: Usually clean enough for the next step; can be passed through a short silica plug (20% EtOAc/Hexane).

Step 3: Oxidative Cleavage to (2-Morpholinopyrimidin-4-yl)methanol

Objective: Convert the vinyl group ($-\text{CH}=\text{CH}_2$) to a hydroxymethyl group ($-\text{CH}_2\text{OH}$). Method

Choice: The Lemieux-Johnson oxidation followed by reduction is preferred over ozonolysis for safety and scalability in standard labs.

- Reagents:
 - 4-Vinyl-2-morpholinopyrimidine (1.0 equiv)
 - Osmium Tetroxide (OsO_4) (2.5 mol% - use $\text{K}_2\text{OsO}_4 \cdot 2\text{H}_2\text{O}$ as a safer solid source)
 - Sodium Periodate (NaIO_4) (4.0 equiv)
 - 2,6-Lutidine (2.0 equiv) - Prevents acid-catalyzed side reactions.
 - Sodium Borohydride (NaBH_4) (2.0 equiv)
 - Solvent: Dioxane/Water (3:1)
- Procedure:
 - Oxidation: To a solution of the vinyl substrate in Dioxane/Water, add 2,6-lutidine, OsO_4 , and then NaIO_4 in portions. Stir at RT for 3–12 hours. A white precipitate (NaIO_3) will form.
 - Filtration: Filter off the solids.^[4] The filtrate contains the intermediate aldehyde (2-morpholinopyrimidine-4-carbaldehyde).
 - Reduction: Cool the filtrate to 0°C . Add NaBH_4 portion-wise. Stir for 30 minutes.
 - Quench: Carefully quench with saturated NH_4Cl solution.
 - Extraction: Extract with DCM (x3). The product is polar; ensure thorough extraction.
 - Purification: Flash chromatography (DCM/MeOH 95:5 to 90:10).

Data Summary & Validation

Parameter	Step 1 (Suzuki)	Step 2 (SNAr)	Step 3 (Oxidation/Red)
Key Reagent	Vinylboronate / Pd(0)	Morpholine	OsO4 / NaIO4 / NaBH4
Regioselectivity	C4 (>95:5 ratio)	C2 (Exclusive)	N/A (Functional Group)
Temp/Time	80°C / 4 h	80°C / 3 h	RT / 12 h
Typical Yield	75%	85%	60-70%
Appearance	Yellowish Oil	White/Pale Solid	White Solid

Quality Control (NMR Signatures)

To validate the structure, examine the Proton NMR (

¹H NMR) of the final product:

- Pyrimidine Protons: You should see two doublets in the aromatic region (approx.[\[5\]](#)

8.3 and

6.7 ppm,

Hz) corresponding to H6 and H5.

- Hydroxymethyl: A singlet or doublet (if coupling to OH) at approx.

4.5 ppm (

).

- Morpholine: Two multiplets at

3.7–3.8 ppm (O-CH₂) and

3.5–3.6 ppm (N-CH₂).

Isomer Check: If the morpholine were at C4 (wrong isomer), the pyrimidine proton shifts would differ significantly, and the coupling constants and NOE signals would indicate proximity of the morpholine to H5.

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